

An In-depth Technical Guide to the Solubility of 4-Methyl-3-nitrophenol

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Compound of Interest

Compound Name: 4-Methyl-3-nitrophenol

Cat. No.: B015662

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **4-methyl-3-nitrophenol** in various solvents. Due to the limited availability of precise quantitative data in publicly accessible literature, this document summarizes the existing qualitative and predicted information and furnishes detailed, plausible experimental protocols for the accurate determination of its solubility.

Core Data Presentation

The solubility of **4-methyl-3-nitrophenol** is a critical parameter for its application in organic synthesis and pharmaceutical development. While extensive quantitative data is not readily available, existing information indicates its general solubility characteristics.

Table 1: Solubility of **4-Methyl-3-nitrophenol** in Various Solvents

Solvent	Temperature (°C)	Solubility	Data Type
Water	Not Specified	Slightly soluble[1][2]	Qualitative
Water	25	0.484 mg/mL (Predicted)	Quantitative (Predicted)
Water	25	0.0965 mg/mL (Predicted)	Quantitative (Predicted)
Ethyl Acetate	Not Specified	Soluble[3][4]	Qualitative
Methanol	Not Specified	Soluble[3][4]	Qualitative

Experimental Protocols

Accurate determination of solubility is crucial for process development and formulation. The following are detailed experimental protocols that can be employed to quantify the solubility of **4-methyl-3-nitrophenol**.

Gravimetric Method for Solubility Determination

This method directly measures the mass of the solute dissolved in a known mass or volume of a solvent at a specific temperature.

Materials:

- **4-Methyl-3-nitrophenol** (high purity)
- Solvent of interest (e.g., water, ethanol, ethyl acetate)
- Analytical balance (readable to 0.1 mg)
- Constant temperature water bath or incubator
- Vials with screw caps
- Volumetric flasks
- Pipettes

- Drying oven
- Filtration apparatus (e.g., syringe filters with appropriate membrane)

Procedure:

- Preparation of Saturated Solution:
 - Add an excess amount of **4-methyl-3-nitrophenol** to a series of vials containing a known volume (e.g., 10 mL) of the selected solvent. The presence of undissolved solid is essential to ensure saturation.
 - Seal the vials tightly to prevent solvent evaporation.
 - Place the vials in a constant temperature bath set to the desired temperature (e.g., 25 °C, 37 °C).
 - Agitate the vials for a prolonged period (e.g., 24-48 hours) to ensure equilibrium is reached. The time required for equilibrium should be determined experimentally.
- Sample Withdrawal and Filtration:
 - Allow the vials to stand undisturbed at the set temperature for at least 2 hours to allow the excess solid to settle.
 - Carefully withdraw a known volume (e.g., 5 mL) of the supernatant using a pre-heated or pre-cooled pipette to match the experimental temperature, avoiding the transfer of any solid particles.
 - Immediately filter the withdrawn sample using a syringe filter compatible with the solvent into a pre-weighed, dry vial.
- Solvent Evaporation and Mass Determination:
 - Weigh the vial containing the filtered saturated solution to determine the mass of the solution.

- Place the vial in a drying oven at a temperature sufficient to evaporate the solvent without decomposing the solute (e.g., 60-80 °C). A vacuum oven is recommended to facilitate solvent removal at a lower temperature.
- Continue drying until a constant mass of the residue (**4-methyl-3-nitrophenol**) is achieved.
- Cool the vial in a desiccator before weighing to prevent moisture absorption.
- Calculation of Solubility:
 - The solubility can be expressed in various units:
 - g/100 mL: (Mass of residue / Volume of aliquot withdrawn) * 100
 - g/100 g solvent: (Mass of residue / (Mass of solution - Mass of residue)) * 100
 - Molarity (mol/L): (Mass of residue / Molecular weight of **4-methyl-3-nitrophenol**) / Volume of aliquot withdrawn in L

UV-Visible Spectrophotometry for Solubility Determination

This method is suitable for compounds with a chromophore, such as **4-methyl-3-nitrophenol**, and is often faster than the gravimetric method. It relies on the relationship between absorbance and concentration (Beer-Lambert Law).

Materials:

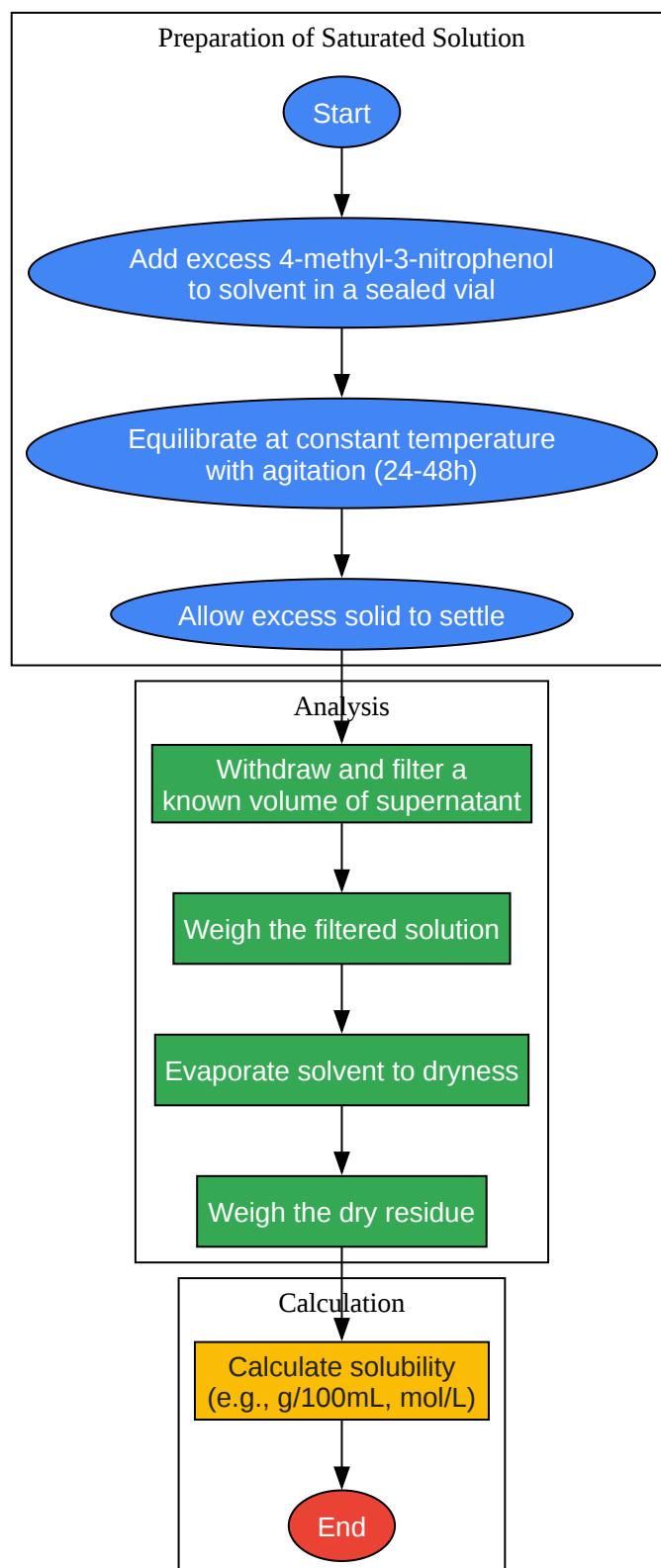
- UV-Visible Spectrophotometer
- Quartz cuvettes
- **4-Methyl-3-nitrophenol** (high purity)
- Solvent of interest (must be UV-transparent in the analytical wavelength range)
- Volumetric flasks and pipettes

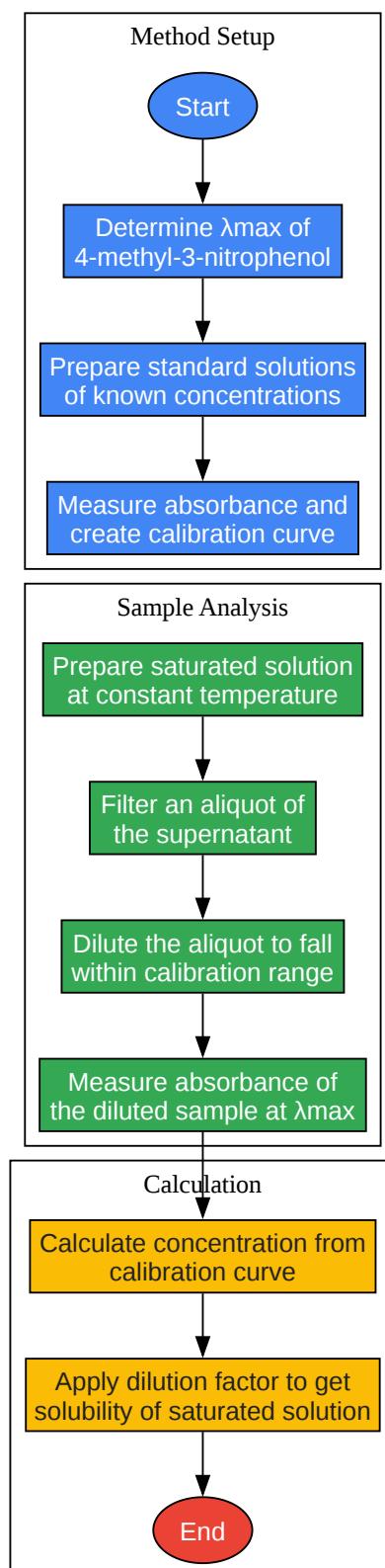
Procedure:

- Determination of Wavelength of Maximum Absorbance (λ_{max}):
 - Prepare a dilute solution of **4-methyl-3-nitrophenol** in the chosen solvent.
 - Scan the solution over a range of wavelengths (e.g., 200-400 nm) to identify the λ_{max} , where the compound exhibits the highest absorbance.
- Preparation of Calibration Curve:
 - Prepare a series of standard solutions of **4-methyl-3-nitrophenol** of known concentrations in the chosen solvent.
 - Measure the absorbance of each standard solution at the predetermined λ_{max} .
 - Plot a graph of absorbance versus concentration to create a calibration curve. The plot should be linear, and the equation of the line ($y = mx + c$) should be determined.
- Preparation and Analysis of Saturated Solution:
 - Prepare a saturated solution of **4-methyl-3-nitrophenol** in the solvent at a specific temperature, as described in the gravimetric method (steps 1.1 and 1.2).
 - Withdraw a filtered aliquot of the saturated solution.
 - Dilute the aliquot with a known volume of the solvent to bring the absorbance within the linear range of the calibration curve.
 - Measure the absorbance of the diluted solution at λ_{max} .
- Calculation of Solubility:
 - Use the equation of the calibration curve to determine the concentration of the diluted solution from its absorbance.
 - Calculate the concentration of the original saturated solution by multiplying the concentration of the diluted solution by the dilution factor.

Mandatory Visualizations

The following diagrams illustrate the experimental workflow for determining the solubility of **4-methyl-3-nitrophenol**.



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